

Physicochemical Profile of 4-Chloroaniline (CAS 106-47-8): A Technical Guide

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Compound of Interest

Compound Name: 4-Chloroaniline

Cat. No.: B138754

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Chloroaniline** (CAS 106-47-8), an important intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.^[1] The information is presented to support research, development, and safety assessments involving this compound. All quantitative data is summarized in structured tables for clarity, and detailed experimental methodologies based on international standards are provided.

Core Physicochemical Data

4-Chloroaniline is an organochlorine compound that appears as a colourless to slightly amber-coloured or pale yellow crystalline solid at room temperature, often with a mild aromatic odor.^[2] It is known to decompose in the presence of light and air.^[2]

General and Physical Properties

The fundamental physical and identification properties of **4-Chloroaniline** are summarized below.

Property	Value	Reference
CAS Number	106-47-8	[4]
Molecular Formula	C ₆ H ₆ ClN	[4]
Molecular Weight	127.57 g/mol	[4][5]
Appearance	Colourless to pale yellow crystalline solid	[2][5][6]
Density	1.43 g/cm ³ (at 20 °C)	[7][8]
1.17 g/cm ³ (at 70 °C)	[4][7]	
Vapor Density	4.4 (vs air)	[6][9]

Thermodynamic and Solubility Properties

Thermodynamic data are critical for understanding the behavior of **4-Chloroaniline** in various processes and environments.

Property	Value	Reference
Melting Point	66-72.5 °C	[4][8][10][11]
Boiling Point	232 °C (at 1013 hPa)	[4][10][12]
Vapor Pressure	0.07 hPa (at 20 °C)	[4]
0.15 mm Hg (at 25 °C)	[9]	
Water Solubility	2.2 g/L (at 20 °C)	[4]
3.9 g/L	[5][6]	
pKa	3.98 - 4.15 (at 25 °C)	[5][9]
Log P (octanol/water)	1.83 (at pH 7.4)	[5][6]

Safety and Hazard Properties

Safety-related data are essential for the safe handling, storage, and disposal of **4-Chloroaniline**.

Property	Value	Reference
Flash Point	120 °C (closed cup)	[4]
132 °C	[4][12]	
Autoignition Temp.	685 °C	[4][12]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physicochemical properties of **4-Chloroaniline**. These protocols are based on internationally recognized guidelines to ensure data reliability and comparability.

Melting Point Determination (OECD 102)

The melting point is determined using the capillary tube method.

- Principle: A small, dried, and powdered sample of **4-Chloroaniline** is packed into a capillary tube. The tube is heated in a controlled liquid bath or metal block alongside a calibrated thermometer. The temperature range from the beginning of melting (first appearance of liquid) to the final stage (no solid particles remaining) is recorded.[9][11][13]
- Apparatus: Melting point apparatus (liquid bath or metal block), capillary tubes, calibrated thermometer.
- Procedure:
 - A small amount of finely powdered, dry **4-Chloroaniline** is packed into a capillary tube to a height of 2-4 mm.
 - The capillary is placed in the heating block of the melting point apparatus.
 - The temperature is raised at a rate of approximately 3 K/min until it is about 10 K below the expected melting point.[14]

- The heating rate is then reduced to a maximum of 1 K/min to allow for accurate observation.^[14]
- The temperature at which the first droplet of liquid is observed and the temperature at which the last solid particle disappears are recorded to define the melting range.^[14]

Boiling Point Determination (OECD 103)

The boiling point is determined using ebulliometry or the dynamic method.

- Principle: The boiling point is the temperature at which the vapor pressure of the substance equals the surrounding atmospheric pressure.^{[3][8][15]} The dynamic method involves measuring the vapor pressure of **4-Chloroaniline** at various temperatures. The boiling point is then determined by interpolation of the vapor pressure curve to standard atmospheric pressure (101.325 kPa).^[8]
- Apparatus: Ebulliometer or a suitable apparatus for dynamic vapor pressure measurement, calibrated temperature sensor, pressure sensor.
- Procedure:
 - The sample of **4-Chloroaniline** is placed in the measurement vessel.
 - The pressure in the system is reduced and then held constant.
 - The sample is heated, and the temperature at which it begins to boil is recorded.
 - This process is repeated at several different pressures.
 - A vapor pressure vs. temperature curve is plotted, and the temperature corresponding to 101.325 kPa is determined.

Water Solubility (OECD 105 - Flask Method)

Given its solubility is above 10^{-2} g/L, the flask method is the appropriate standard.^{[16][17][18]}

- Principle: An excess amount of **4-Chloroaniline** is agitated in water at a controlled temperature for a sufficient period to reach equilibrium. The concentration of **4-**

Chloroaniline in the aqueous phase is then determined by a suitable analytical method after separating the undissolved solid.[18][19]

- Apparatus: Constant temperature water bath with shaker, flasks with stoppers, centrifuge or filtration system, analytical instrument (e.g., HPLC, GC).
- Procedure:
 - An amount of **4-Chloroaniline** in excess of its expected solubility is added to a flask containing a known volume of water.
 - The flask is sealed and placed in a constant temperature bath (e.g., 20 °C) and agitated.
 - Equilibration time is determined by sampling the aqueous phase periodically until the concentration becomes constant (typically 24-48 hours).
 - Once equilibrium is reached, the mixture is centrifuged or filtered to remove undissolved solid.
 - The concentration of **4-Chloroaniline** in the clear aqueous solution is quantified using a validated analytical technique.

pKa Determination (Potentiometric Titration)

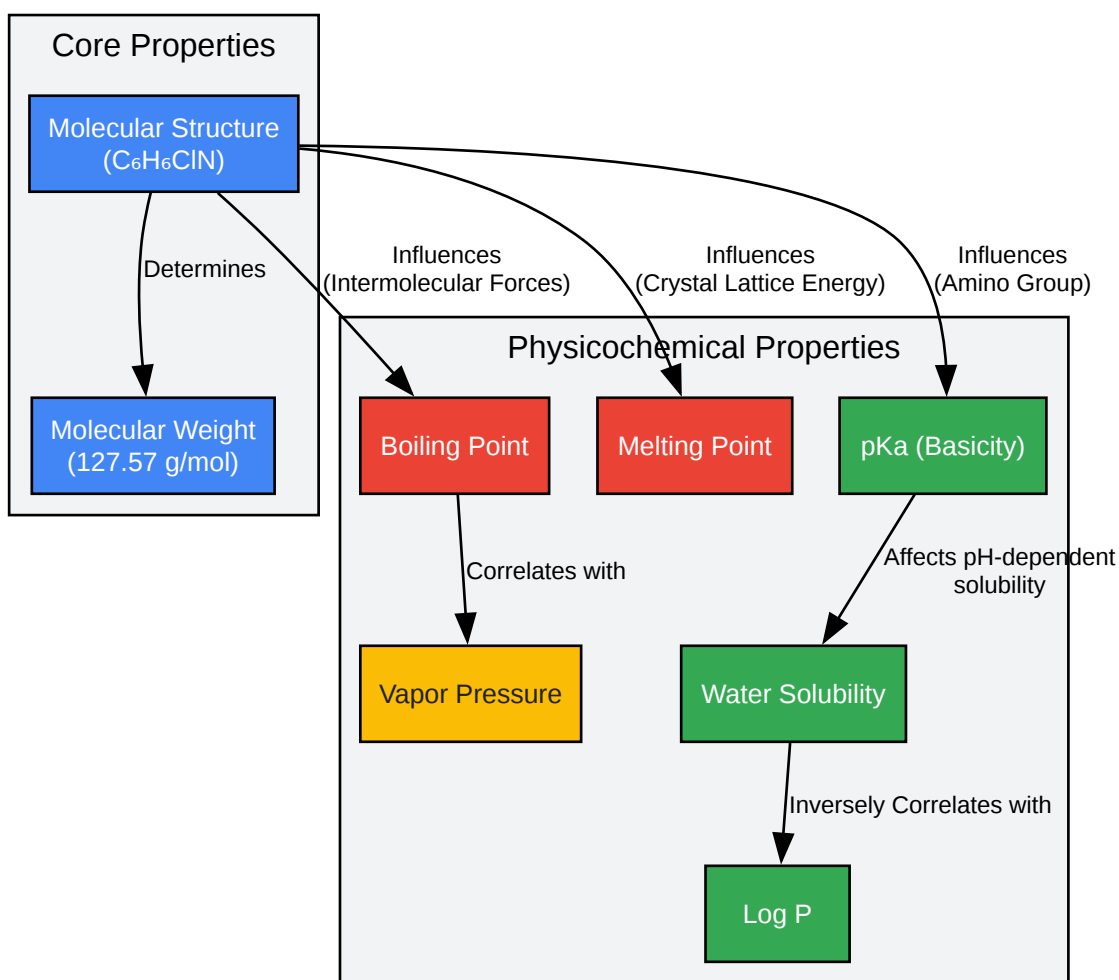
The acid dissociation constant (pKa) is determined using potentiometric titration.

- Principle: **4-Chloroaniline**, being a weak base, is dissolved in a suitable solvent (often a water-cosolvent mixture due to limited solubility) and is titrated with a standardized strong acid. The pH of the solution is monitored continuously with a calibrated pH electrode. The pKa is calculated from the pH at the half-equivalence point on the titration curve.[20][21][22]
- Apparatus: Potentiometer with a calibrated pH electrode, automatic burette, titration vessel, magnetic stirrer.
- Procedure:
 - A known quantity of **4-Chloroaniline** is dissolved in a defined volume of solvent (e.g., water or a water/methanol mixture).

- The solution is placed in the titration vessel, and the pH electrode is immersed.
- A standardized solution of a strong acid (e.g., HCl) is added in small, precise increments using the burette.[21]
- The pH is recorded after each addition, allowing the system to stabilize.
- The titration continues past the equivalence point.
- The equivalence point is determined from the inflection point of the titration curve (pH vs. volume of titrant). The pKa is the pH value at which half of the volume of titrant needed to reach the equivalence point has been added.[20]

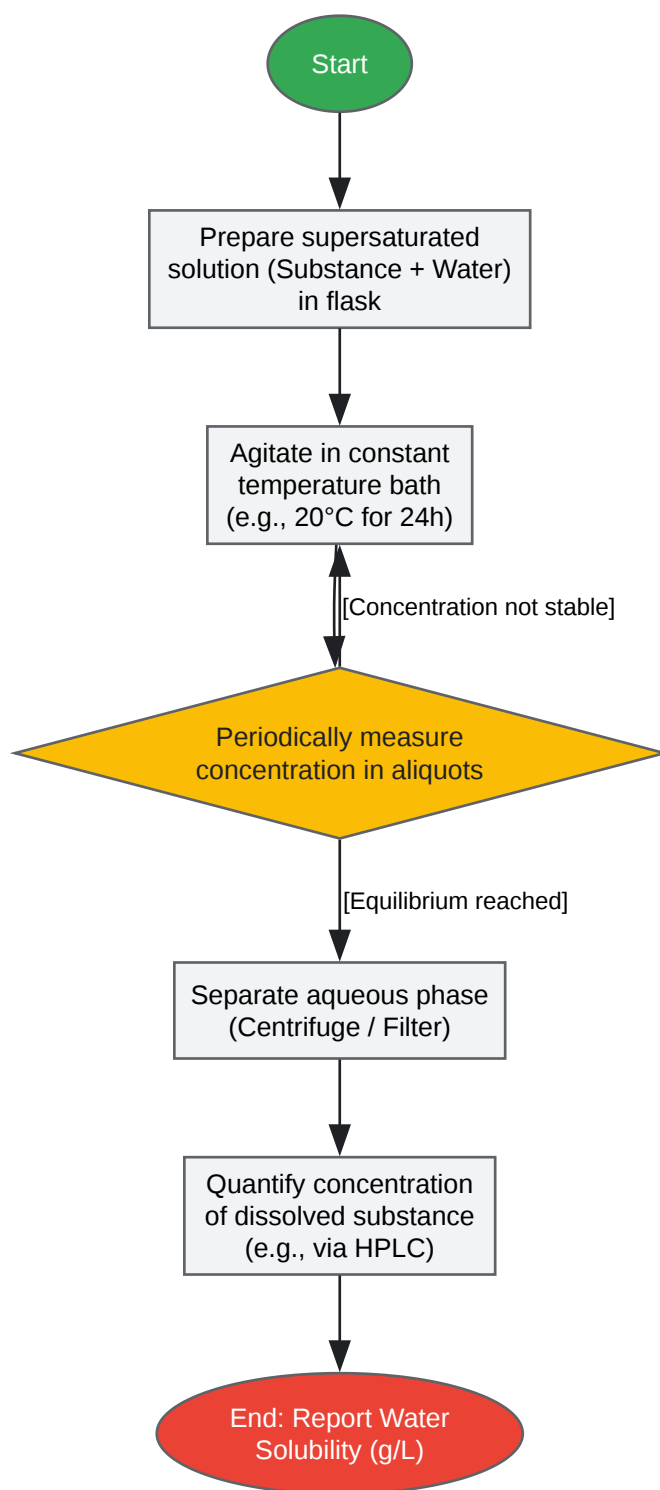
Visualizations

The following diagrams illustrate key relationships and workflows relevant to the physicochemical properties of **4-Chloroaniline**.



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Caption: Relationship between core and derived physicochemical properties.



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Caption: Workflow for Water Solubility Determination (OECD 105 Flask Method).

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